

Avelumab Head-to-Head Clinical Trial Comparison Guide

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Compound of Interest

Compound Name: CypD-IN-29

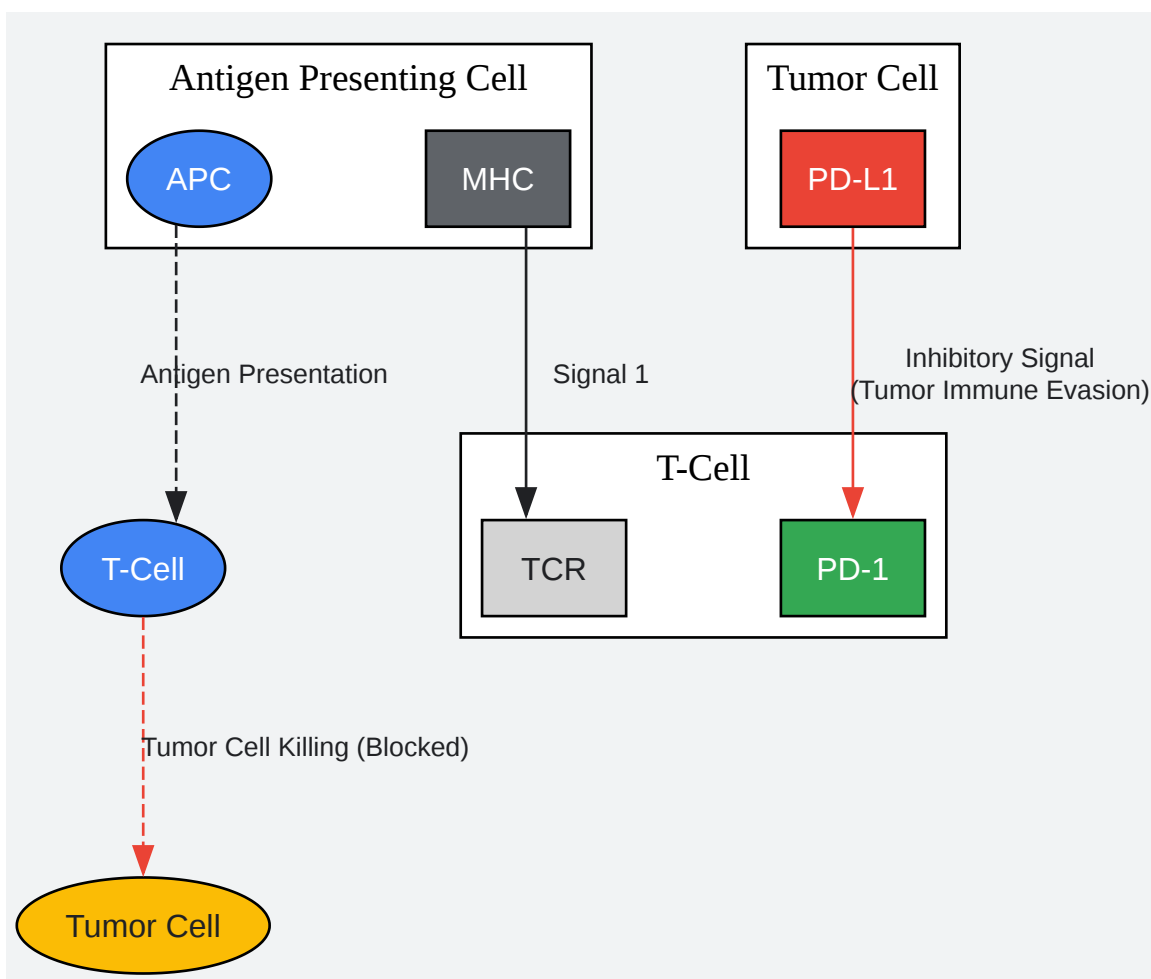
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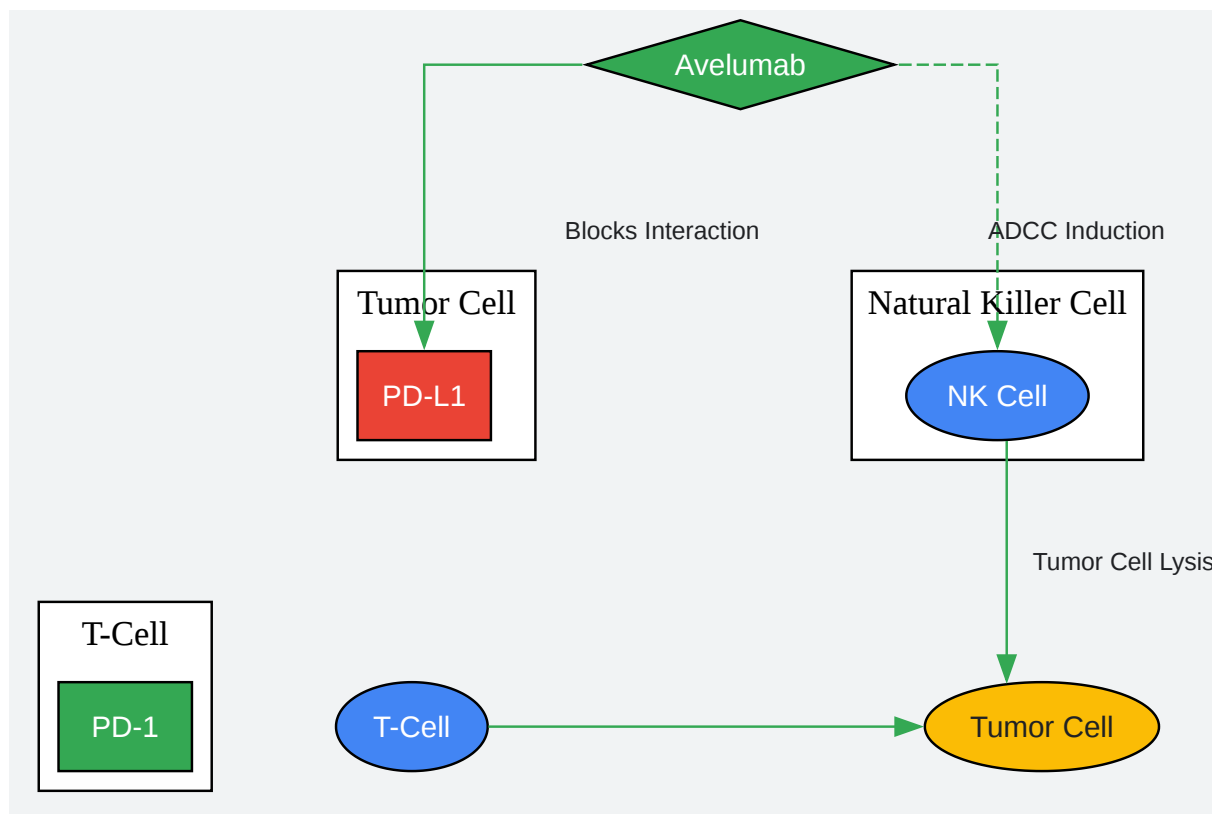
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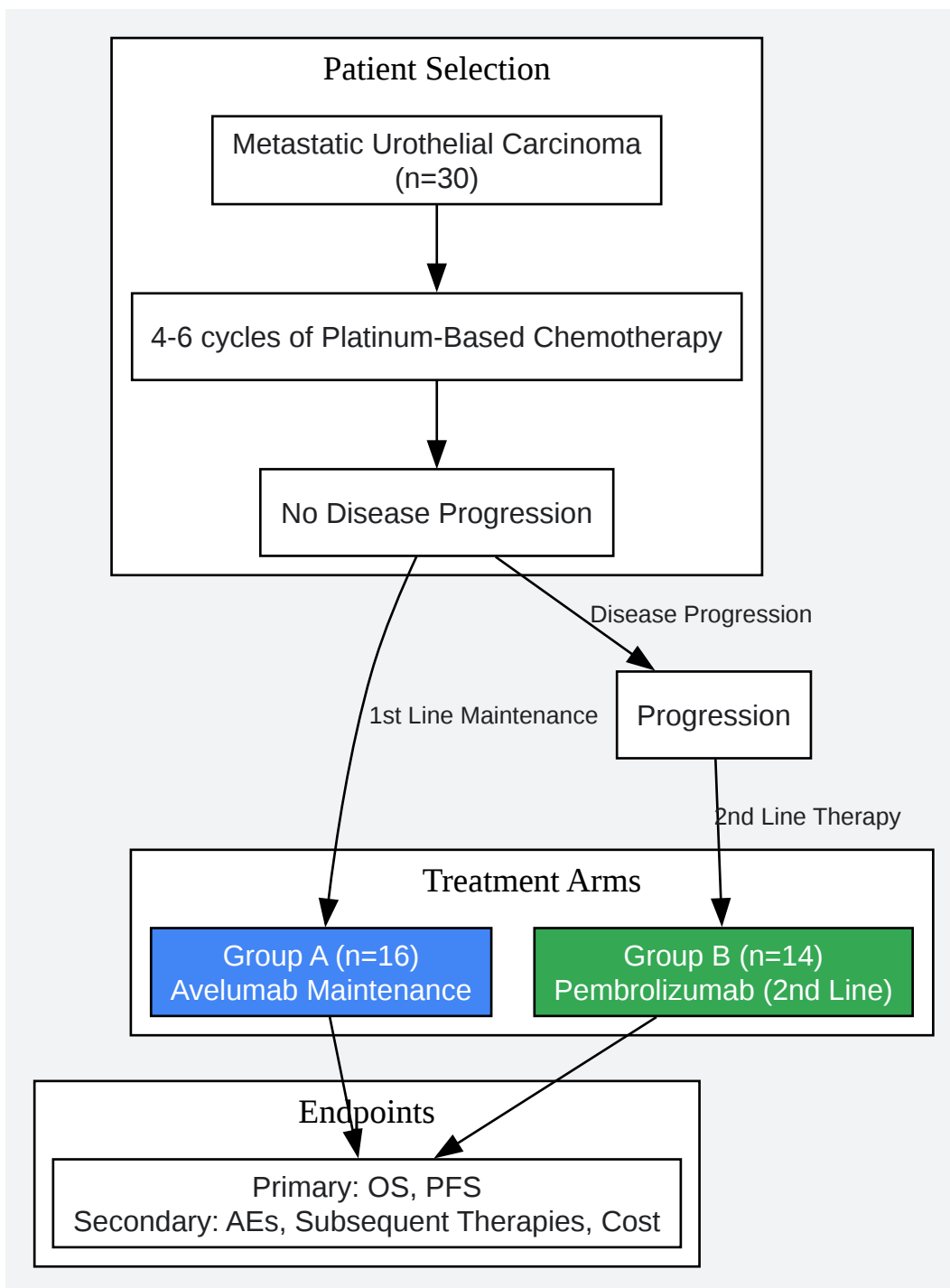
This guide provides a detailed comparison of avelumab with other immunotherapies, based on available head-to-head and indirect clinical trial data. It is intended for researchers, scientists, and drug development professionals to offer an objective overview of avelumab's performance and supporting experimental evidence.

Avelumab's Mechanism of Action

Avelumab is a human IgG1 monoclonal antibody that targets the programmed death-ligand 1 (PD-L1). By binding to PD-L1 on tumor cells and immune cells, avelumab prevents the interaction between PD-L1 and its receptors, PD-1 and B7.1, on T-cells.[1] This blockade removes the inhibitory signal, restoring cytotoxic T-cell activity, proliferation, and cytokine production, thereby enabling the immune system to recognize and attack cancer cells.[2][3] A distinguishing feature of avelumab is its ability to induce antibody-dependent cell-mediated cytotoxicity (ADCC), a mechanism where the antibody engages natural killer (NK) cells to lyse tumor cells.[2]







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References

- 1. researchgate.net [researchgate.net]
- 2. What is the mechanism of Avelumab? [synapse.patsnap.com]
- 3. go.drugbank.com [go.drugbank.com]
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